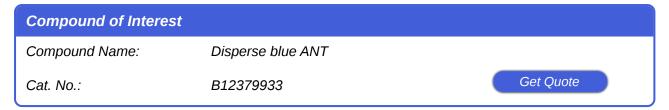


A Comparative Guide to Anthraquinone-Based Disperse Blue Dyes in Materials Science

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of key performance indicators for selected anthraquinone-based Disperse Blue dyes, offering valuable insights for materials science applications. While the specific dye "**Disperse Blue ANT**" was not identified in available literature, this guide focuses on a comparative analysis of prominent anthraquinone blue dyes: Disperse Blue 35, Disperse Blue 54, and Disperse Blue 56. The selection of a suitable dye is critical for achieving desired coloration, durability, and overall performance of materials. This document presents a data-driven comparison to facilitate the selection of appropriate dyes for specific research and development needs.

Executive Summary

Anthraquinone dyes are a significant class of colorants known for their bright colors and good light fastness.[1] The performance of these dyes can vary significantly based on their specific chemical structures. This guide highlights the differences in key fastness properties and molecular characteristics of Disperse Blue 35, Disperse Blue 54, and Disperse Blue 56. The data indicates that while all are suitable for dyeing hydrophobic fibers like polyester, their resistance to environmental factors such as light, washing, and heat varies, making them suitable for different application requirements.[2][3]

Comparative Performance Data



The following table summarizes the key properties of the selected Disperse Blue dyes. The fastness ratings are based on standard testing methodologies, with higher numbers indicating better performance.

Property	Disperse Blue 35	Disperse Blue 54	Disperse Blue 56
CAS Number	12222-75-2	12217-77-5	12217-80-0
Molecular Formula	C15H12N2O4	C20H12N2O6	C14H10N2O4
Molecular Weight	284.27 g/mol	392.32 g/mol	270.24 g/mol
Light Fastness	6	7-8	5-6
Washing Fastness	4-5	4-5	4-5
Sublimation Fastness	-	3	4
Rubbing Fastness (Dry)	4-5	-	4-5
Rubbing Fastness (Wet)	4-5	-	4-5

Note: Fastness ratings are typically on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.[2] Data compiled from multiple sources.[2]

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of disperse dyes.

Determination of Color Fastness to Light

Standard: ISO 105-B02

Objective: To determine the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Apparatus:



- · Xenon arc lamp fading apparatus
- Blue wool standards (Reference 1 to 8)
- · Grey scale for assessing change in color

Procedure:

- A specimen of the dyed textile is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, a set of eight blue wool standards are exposed.
- The exposure is continued until the contrast between the exposed and unexposed portions
 of the specimen is equal to grade 4 on the grey scale.
- The light fastness of the specimen is assessed by comparing the change in its color with that
 of the blue wool standards. The rating is the number of the blue wool standard that shows a
 similar change in color.

Determination of Color Fastness to Washing

Standard: ISO 105-C06

Objective: To determine the resistance of the color of textiles to washing.

Apparatus:

- Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath.
- Stainless steel containers and balls.
- Multifibre adjacent fabric.
- Standard detergent solution.
- Grey scale for assessing change in color and staining.



Procedure:

- A specimen of the dyed textile is stitched together with a multifibre adjacent fabric.
- The composite specimen is placed in a stainless steel container with a specified amount of standard detergent solution and stainless steel balls.
- The container is rotated in a water bath at a specified temperature (e.g., 40°C, 60°C) for a specified time (e.g., 30 minutes).
- After the washing cycle, the specimen is removed, rinsed, and dried.
- The change in color of the specimen and the degree of staining on the multifibre adjacent fabric are assessed using the respective grey scales.

Determination of Color Fastness to Rubbing

Standard: ISO 105-X12

Objective: To determine the resistance of the color of textiles to rubbing off and staining other materials.

Apparatus:

- Crockmeter or similar rubbing fastness tester.
- Standard cotton rubbing cloth.
- Grey scale for assessing staining.

Procedure:

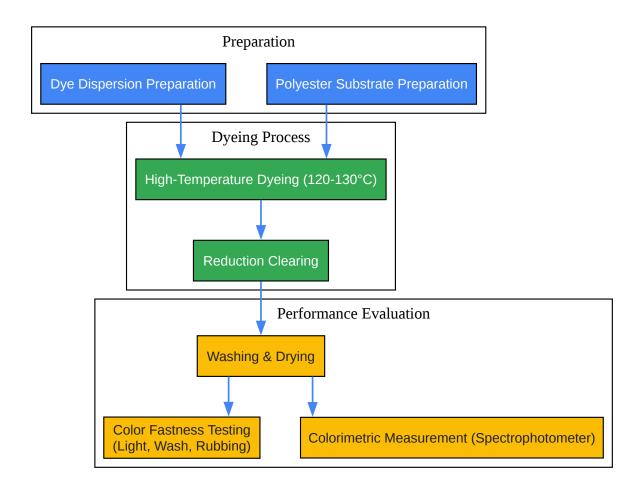
- A specimen of the dyed textile is mounted on the base of the Crockmeter.
- A square of white cotton rubbing cloth is fixed to the rubbing finger.
- The finger is moved back and forth along the test specimen for a specified number of cycles (e.g., 10) with a specified downward force.



- The test is performed under both dry and wet conditions (the rubbing cloth is wetted with distilled water for the wet test).
- The degree of staining on the cotton rubbing cloth is assessed using the grey scale.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the application and evaluation of disperse dyes on a polyester substrate.



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Caption: Generalized workflow for disperse dyeing and performance evaluation.



Conclusion

The choice between Disperse Blue 35, Disperse Blue 54, and Disperse Blue 56 will depend on the specific requirements of the final application. Disperse Blue 54 offers excellent light fastness, making it suitable for applications with high exposure to sunlight. Disperse Blue 56 exhibits good sublimation fastness, which is a critical parameter for processes involving heat treatment. Disperse Blue 35 provides a balanced performance across different fastness tests. By considering the quantitative data and experimental protocols presented in this guide, researchers and scientists can make informed decisions in the selection of anthraquinone-based disperse blue dyes for their materials science innovations.

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